

Acetonitrile-d3: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Acetonitrile-d3

Cat. No.: B032919

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An In-depth Whitepaper on the Properties, Applications, and Methodologies of a Key Deuterated Solvent in Scientific Research.

This technical guide provides an in-depth overview of **Acetonitrile-d3** (CD₃CN), a deuterated solvent indispensable in modern analytical and research laboratories. Tailored for researchers, scientists, and drug development professionals, this document details its physicochemical properties, highlights its critical role in various applications, and presents detailed experimental protocols.

Core Physicochemical and Spectroscopic Data

Acetonitrile-d3, also known as deuterated acetonitrile or methyl-d3 cyanide, is a colorless liquid widely utilized for its unique properties as a solvent. Its CAS number is 2206-26-0, and it has a molecular weight of approximately 44.07 g/mol.

Physicochemical Properties

A summary of the key physical and chemical properties of **Acetonitrile-d3** is presented in the table below for easy reference.

Property	Value
CAS Number	2206-26-0
Molecular Formula	CD ₃ CN
Molecular Weight	44.07 g/mol
Appearance	Colorless liquid
Density	0.844 g/mL at 25 °C
Boiling Point	80.7 °C to 82 °C
Melting Point	-46 °C
Refractive Index	n _{20/D} 1.341
Solubility	Miscible with water and many organic solvents.
Isotopic Purity	Typically ≥99.8 atom % D

NMR Spectroscopic Data

Acetonitrile-d₃ is a premier solvent for Nuclear Magnetic Resonance (NMR) spectroscopy due to its simple spectrum and ability to dissolve a wide range of analytes.

Nucleus	Chemical Shift (ppm)	Coupling Constant (Hz)
¹ H (residual)	1.94	-
¹³ C	1.39, 118.26	-

Applications in Research and Drug Development

The unique properties of **Acetonitrile-d₃** make it a valuable tool in numerous scientific disciplines, particularly in the pharmaceutical industry.

Acetonitrile, in its non-deuterated form, is a cornerstone in drug development, serving as a solvent in chemical reactions, a mobile phase in high-performance liquid chromatography (HPLC) for purification and analysis, and in the extraction of active pharmaceutical ingredients

(APIs). The deuterated form, **Acetonitrile-d₃**, is especially critical in applications requiring isotopic labeling and minimal solvent interference in analytical techniques.

Specifically, it is extensively used as a solvent in NMR spectroscopy for the structural elucidation of organic and organometallic compounds. Its use in quantitative NMR (qNMR) experiments for the precise determination of sample concentrations is also well-documented. Furthermore, **Acetonitrile-d₃** is employed in mass spectrometry, often in the mobile phase for liquid chromatography-mass spectrometry (LC-MS) analyses, particularly in metabolomics and proteomics studies.

Experimental Protocols

Detailed methodologies for key experiments involving **Acetonitrile-d₃** are provided below.

Protocol 1: Sample Preparation for NMR Spectroscopy

This protocol outlines the standard procedure for preparing a sample for NMR analysis using **Acetonitrile-d₃**.

Materials:

- **Acetonitrile-d₃** (≥99.8 atom % D)
- NMR tube (5 mm)
- Analyte of interest
- Internal standard (e.g., TMS, optional)
- Pipettes
- Vortex mixer

Procedure:

- Accurately weigh 1-10 mg of the analyte into a clean, dry vial.

- Add approximately 0.5-0.7 mL of **Acetonitrile-d3** to the vial. If using an internal standard, **Acetonitrile-d3** containing a known concentration of the standard can be used.
- Securely cap the vial and vortex until the analyte is completely dissolved.
- Carefully transfer the solution to a 5 mm NMR tube.
- Cap the NMR tube and wipe the outside clean before inserting it into the NMR spectrometer.

Protocol 2: Protein Precipitation for Metabolomics using Acetonitrile

This protocol details the use of acetonitrile for the extraction of metabolites from biological samples prior to LC-MS analysis. While this protocol uses standard acetonitrile, **Acetonitrile-d3** can be substituted for specific isotope-labeling studies.

Materials:

- Acetonitrile (LC-MS grade)
- Biological sample (e.g., plasma, cell lysate)
- Microcentrifuge tubes
- Refrigerated centrifuge
- Pipettes

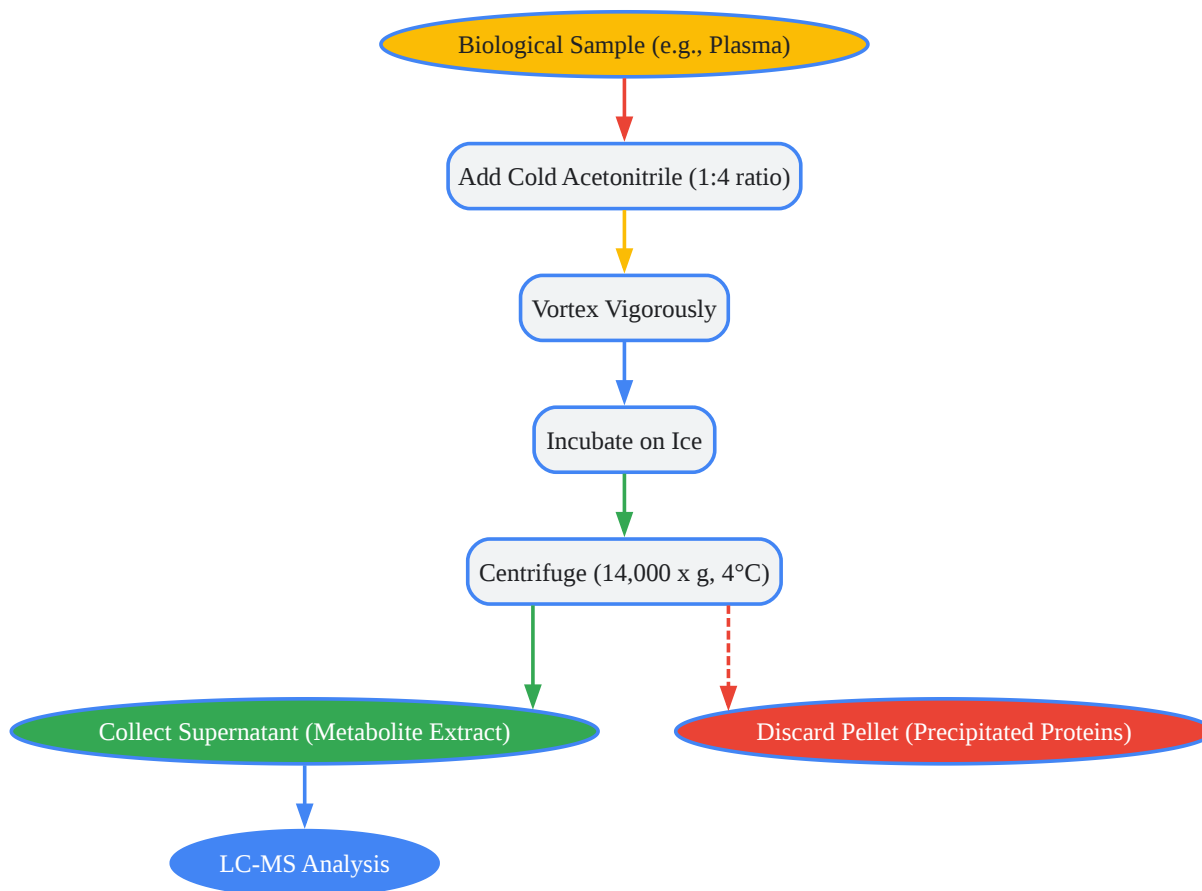
Procedure:

- Pipette 100 µL of the biological sample into a pre-chilled microcentrifuge tube.
- Add 400 µL of cold acetonitrile to the sample.
- Vortex the mixture vigorously for 30 seconds to ensure thorough mixing and protein precipitation.
- Incubate the sample on ice for 20 minutes to facilitate complete protein precipitation.

- Centrifuge the sample at 14,000 x g for 15 minutes at 4 °C.
- Carefully collect the supernatant, which contains the extracted metabolites, and transfer it to a new tube for LC-MS analysis.

Visualizing Experimental Workflows

The following diagrams, generated using Graphviz, illustrate common experimental workflows where **Acetonitrile-d3** is a key component.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com